

An In-depth Technical Guide on 2-Pyrrolidin-1-ylpyrimidine-5-carboxylic Acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Pyrrolidin-1-ylpyrimidine-5-carboxylic acid

Cat. No.: B1276687

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **2-Pyrrolidin-1-ylpyrimidine-5-carboxylic acid**, a heterocyclic compound of interest in medicinal chemistry. Due to the limited availability of specific experimental data for this molecule in publicly accessible literature, this document combines established physicochemical properties with a review of synthetic methodologies and biological activities of structurally related compounds. The aim is to equip researchers with a foundational understanding and a framework for future investigation of this compound. This guide includes its molecular and chemical properties, a postulated synthetic route, and a discussion of its potential biological significance based on analogous structures.

Introduction

2-Pyrrolidin-1-ylpyrimidine-5-carboxylic acid is a small molecule incorporating both a pyrimidine and a pyrrolidine moiety. The pyrimidine ring is a core structure in numerous biologically active compounds, including anticancer and antimicrobial agents. Similarly, the pyrrolidine ring is a prevalent scaffold in a wide range of pharmaceuticals and natural products. The combination of these two heterocyclic systems in a single molecule suggests a potential for diverse biological activities, making it an attractive candidate for further research and development in the pharmaceutical industry.

Physicochemical Properties

A summary of the key physicochemical properties of **2-Pyrrolidin-1-ylpyrimidine-5-carboxylic acid** is presented in the table below. These properties are crucial for its handling, formulation, and in silico modeling.

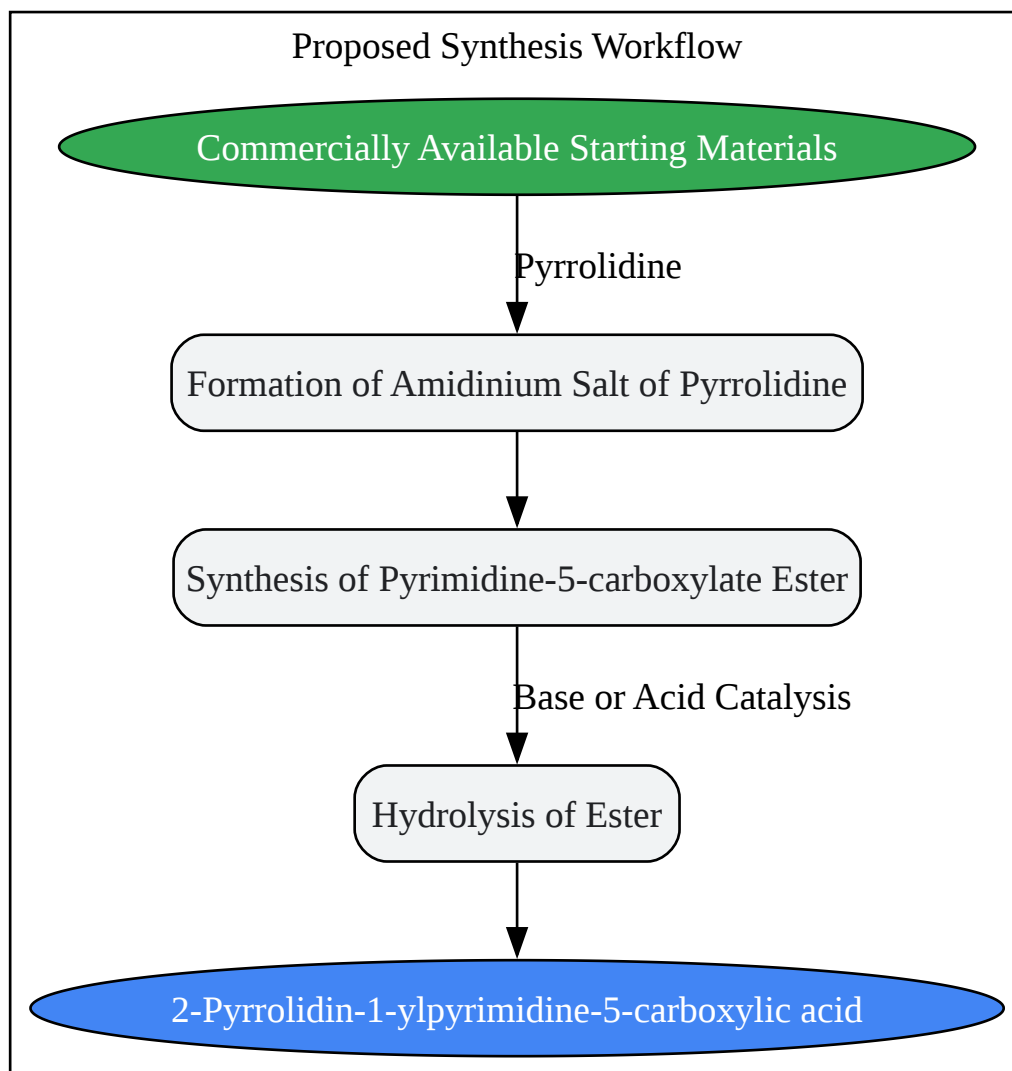
Property	Value	Source
Molecular Formula	C ₉ H ₁₁ N ₃ O ₂	PubChem[1]
Molecular Weight	193.20 g/mol	PubChem[1]
IUPAC Name	2-(pyrrolidin-1-yl)pyrimidine-5-carboxylic acid	PubChem[1]
CAS Number	253315-06-9	PubChem[1]
Canonical SMILES	C1CCN(C1)C2=NC=C(C=N2)C(=O)O	
InChI Key	BARCKZNRVNLERF-UHFFFAOYSA-N	
Appearance	Solid (predicted)	
Solubility	Soluble in polar organic solvents (predicted)	

Synthesis and Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of **2-Pyrrolidin-1-ylpyrimidine-5-carboxylic acid** is not readily available in the reviewed literature, a plausible synthetic route can be proposed based on established methods for the synthesis of similar 2-substituted pyrimidine-5-carboxylic esters and related derivatives.

A general and efficient method for the preparation of 2-substituted pyrimidine-5-carboxylic esters involves the reaction of amidinium salts with a sodium salt of 3,3-dimethoxy-2-methoxycarbonylpropen-1-ol. This approach provides a direct route to pyrimidines without substitution at the 4-position.

A potential synthetic workflow for **2-Pyrrolidin-1-ylpyrimidine-5-carboxylic acid** could be envisioned as a multi-step process.



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A proposed synthetic workflow for **2-Pyrrolidin-1-ylpyrimidine-5-carboxylic acid**.

Note: This proposed workflow is hypothetical and would require experimental validation and optimization.

Potential Biological Activity and Signaling Pathways

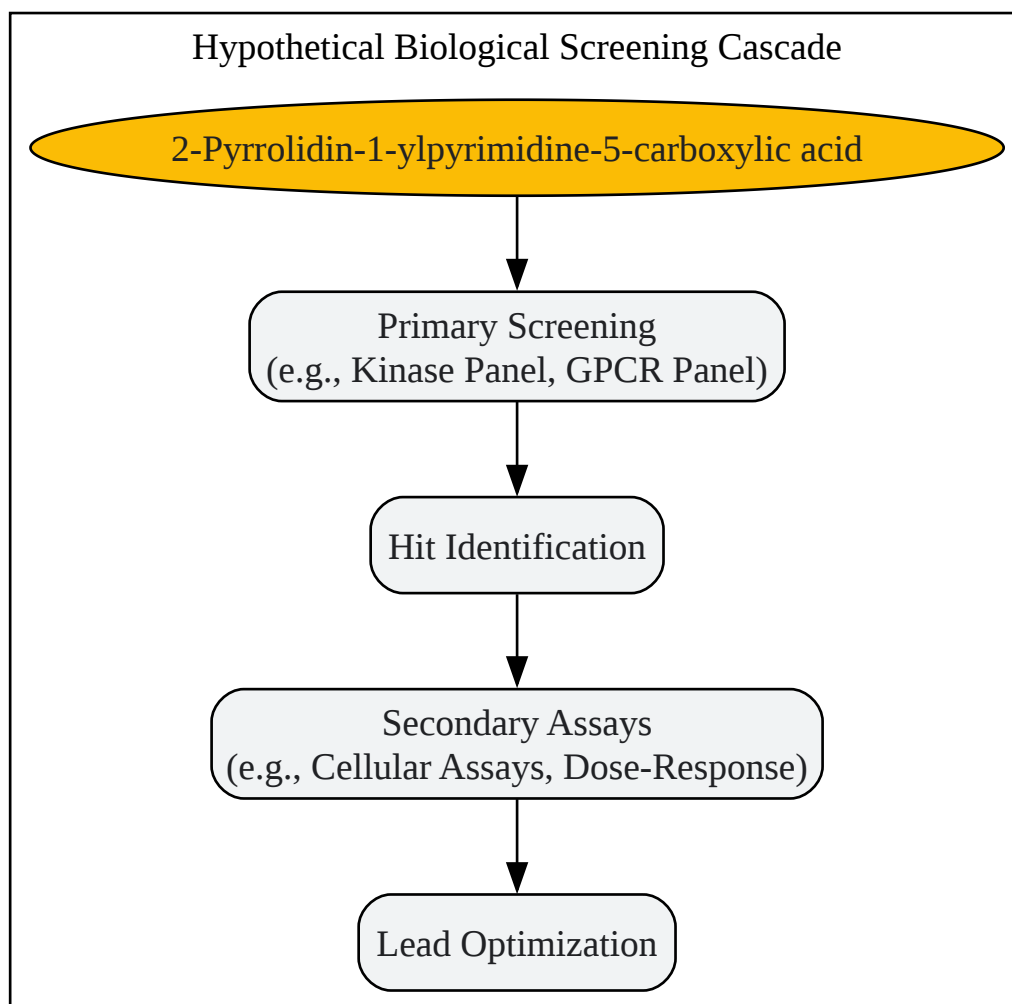
Direct biological activity data for **2-Pyrrolidin-1-ylpyrimidine-5-carboxylic acid** is not currently available in the public domain. However, based on the known activities of structurally related pyrimidine and pyrrolidine derivatives, we can hypothesize potential areas of biological relevance.

Derivatives of pyrimidine are known to exhibit a wide range of pharmacological effects, including:

- **Anticancer Activity:** Many pyrimidine analogs act as inhibitors of key enzymes in cancer cell proliferation, such as kinases.
- **Antimicrobial Activity:** The pyrimidine scaffold is present in several antibacterial and antifungal agents.
- **Anti-inflammatory Activity:** Certain pyrimidine derivatives have shown potential as anti-inflammatory agents.

Pyrrolidine-containing compounds are also known for their diverse biological activities, often acting as inhibitors of enzymes such as dipeptidyl peptidase-4 (DPP-4) or as ligands for various receptors.

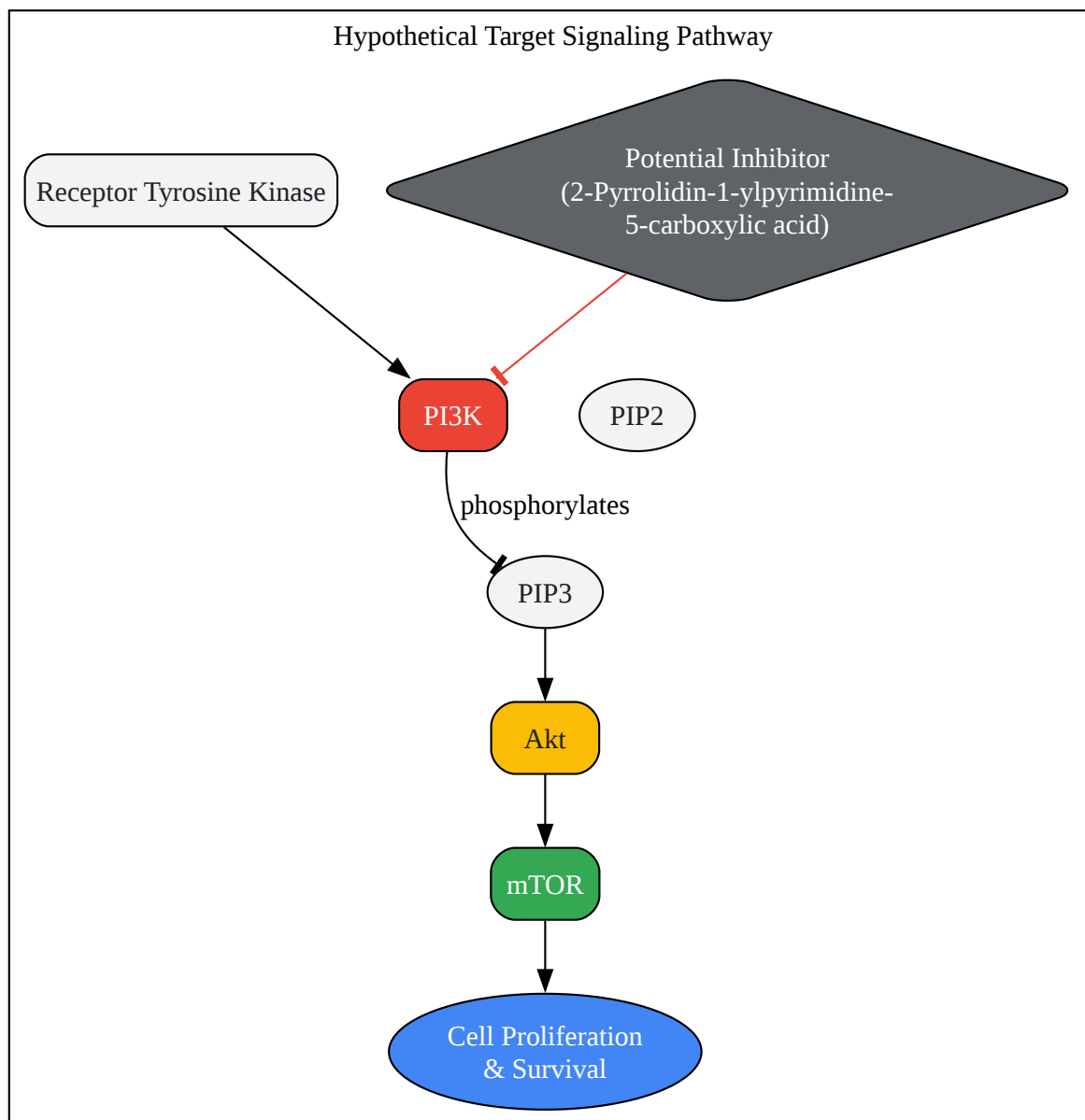
Given these precedents, **2-Pyrrolidin-1-ylpyrimidine-5-carboxylic acid** could potentially interact with various biological targets. A hypothetical screening cascade to explore its biological activity is outlined below.



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A suggested workflow for the biological evaluation of the target compound.

Should initial screenings indicate activity in a particular area, for instance, as a kinase inhibitor, further investigation into specific signaling pathways would be warranted. A potential, hypothetical signaling pathway that could be modulated by a pyrimidine-based kinase inhibitor is the PI3K/Akt/mTOR pathway, which is frequently dysregulated in cancer.



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A hypothetical signaling pathway potentially targeted by the compound.

Disclaimer: The signaling pathway depicted is a generalized representation and is intended for illustrative purposes only. The actual mechanism of action of **2-Pyrrolidin-1-ylpyrimidine-5-carboxylic acid**, if any, would need to be determined through rigorous experimental investigation.

Conclusion

2-Pyrrolidin-1-ylpyrimidine-5-carboxylic acid presents an interesting scaffold for further exploration in drug discovery. While specific experimental data on its synthesis and biological activity are currently limited, this guide provides a foundational understanding of its properties and outlines potential avenues for future research. The proposed synthetic strategies and hypothetical biological targets, derived from the study of related compounds, offer a starting point for scientists and researchers interested in investigating the therapeutic potential of this molecule. Further experimental work is necessary to validate these hypotheses and to fully elucidate the chemical and biological profile of **2-Pyrrolidin-1-ylpyrimidine-5-carboxylic acid**.

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References

- 1. 2-Pyrrolidin-1-ylpyrimidine-5-carboxylic acid | C₉H₁₁N₃O₂ | CID 6622038 - PubChem [pubchem.ncbi.nlm.nih.gov]
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